

# Technical Support Center: Optimization of 5-Hydroxy-1-indanone Synthesis

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## Compound of Interest

Compound Name: 5-Hydroxy-1-indanone

Cat. No.: B188539

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This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in optimizing the synthesis of **5-Hydroxy-1-indanone** for improved yields and purity.

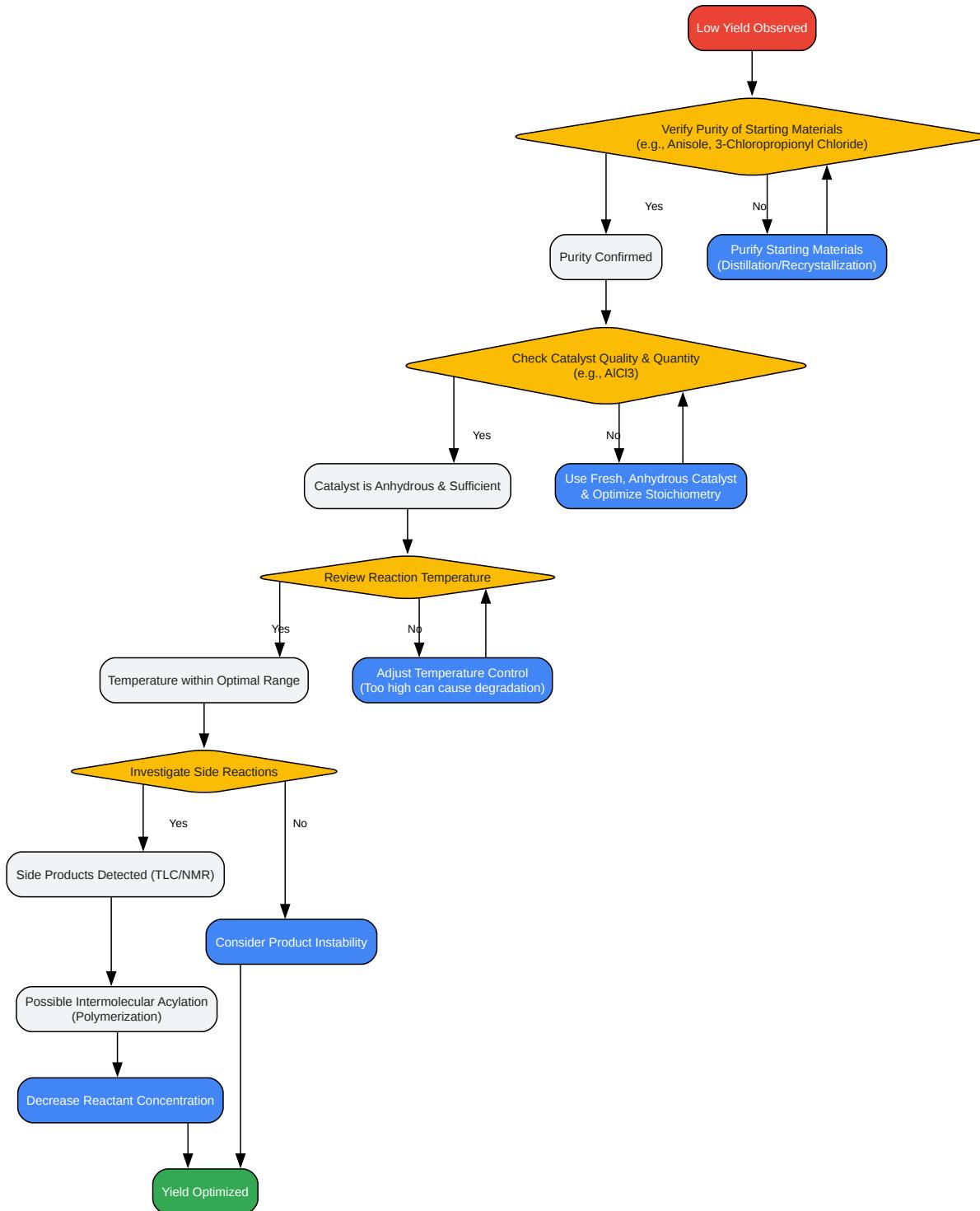
## Troubleshooting Guides

This section addresses specific issues that may be encountered during the synthesis of **5-Hydroxy-1-indanone**.

### Issue 1: Low Yield in Friedel-Crafts Based Syntheses

You are performing a synthesis of **5-Hydroxy-1-indanone** using a Friedel-Crafts acylation/alkylation strategy (e.g., from anisole or 3-hydroxyphenyl propionic acid) and observing a lower than expected yield.

#### Troubleshooting Workflow



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